



# "Anticancer agent 3" immunofluorescence staining with "Anticancer agent 3"

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Compound of Interest		
Compound Name:	Anticancer agent 3	
Cat. No.:	B8777574	Get Quote

# **Application Notes and Protocols: Anticancer** Agent 3 (AC-3)

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## Introduction

Anticancer Agent 3 (AC-3) is a novel, cell-permeable small molecule inhibitor targeting the PI3K/Akt signaling pathway, a critical regulator of cell proliferation, survival, and growth.[1][2][3] Dysregulation of this pathway is a common feature in many human cancers, making it a key target for therapeutic development.[1][4] AC-3 is unique in that it possesses intrinsic fluorescence, enabling direct visualization of its subcellular distribution and target engagement without the need for secondary antibodies. This property makes AC-3 a valuable tool for researchers in cancer biology and drug development, facilitating high-resolution imaging and real-time analysis of drug-target interactions within living cells.

### Principle of Action

AC-3 exerts its anticancer effects by inhibiting the kinase activity of Phosphoinositide 3-kinase (PI3K), a key upstream regulator of the Akt signaling cascade. Inhibition of PI3K prevents the phosphorylation and subsequent activation of Akt, leading to downstream effects such as cell cycle arrest and apoptosis in cancer cells. The inherent fluorescence of AC-3 allows for direct imaging, which can be used to study its uptake, localization, and interaction with its target.



## **Data Presentation**

Table 1: Physicochemical and Spectral Properties of AC-3

Property	Value
Molecular Weight	528.6 g/mol
Excitation Wavelength (Max)	488 nm
Emission Wavelength (Max)	520 nm
Quantum Yield	0.65
Recommended Solvent	DMSO
Storage	-20°C, protected from light

Table 2: Recommended Working Concentrations for Immunofluorescence

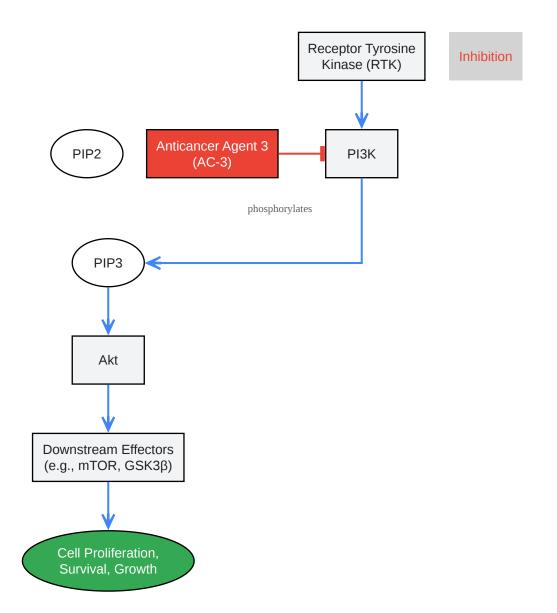
Cell Line	Recommended Concentration Range	Incubation Time
HeLa (Cervical Cancer)	50 - 200 nM	1 - 4 hours
MCF-7 (Breast Cancer)	100 - 500 nM	2 - 6 hours
A549 (Lung Cancer)	75 - 300 nM	1 - 4 hours
U87 MG (Glioblastoma)	150 - 600 nM	2 - 8 hours

Note: Optimal concentrations and incubation times should be determined experimentally for each specific cell line and experimental condition.

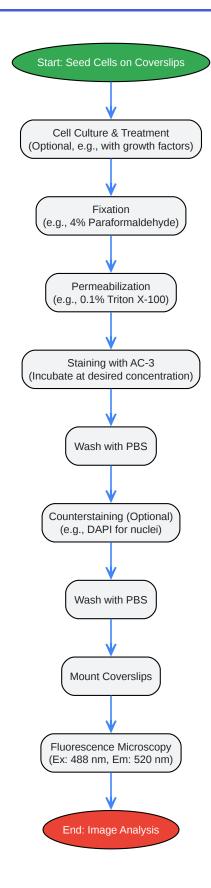
## Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the targeted signaling pathway and the experimental workflow for immunofluorescence staining with AC-3.









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## References

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